

Isonicotinic Acid N-Oxide: A Comprehensive Physicochemical Analysis

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Compound of Interest

Compound Name: Isonicotinic acid N-oxide

Cat. No.: B076485

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This technical guide provides an in-depth analysis of the physicochemical properties of **isonicotinic acid N-oxide**, a compound of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines its key thermal properties, details the experimental methodologies for their determination, and presents a logical workflow for its characterization.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification and purity assessment of a chemical compound. The data for **isonicotinic acid N-oxide** are summarized below.

Property	Value	Conditions
Melting Point	270 °C	760.00 mm Hg
Melting Point	295 - 298 °C	Not specified
Boiling Point	469.00 °C (estimated)	760.00 mm Hg

Note: Discrepancies in reported melting points may arise from variations in experimental conditions or sample purity.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following are standard protocols for these measurements.

Melting Point Determination: Capillary Method

The capillary method is a widely accepted technique for determining the melting point of a solid crystalline substance.^{[1][2]} This can be performed using a Thiele tube apparatus or a modern digital melting point apparatus.

Apparatus:

- Thiele tube or digital melting point apparatus
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Heating medium (e.g., silicone oil)
- Bunsen burner or heating mantle

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered **isonicotinic acid N-oxide** is introduced into a capillary tube and packed to a height of 2-3 mm.^{[3][4]}
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[3] The assembly is then immersed in the heating oil within the Thiele tube.^[3]
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents. The heating rate should be slow, approximately 1-2 °C per minute, as the melting point is approached.^[4]
- **Observation:** The temperature at which the substance first begins to melt (the appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the

melting point range.[3][4] A sharp melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination: Siwoloboff Method (Microscale)

For determining the boiling point of small quantities of liquid, the Siwoloboff method is a suitable and efficient technique.[5]

Apparatus:

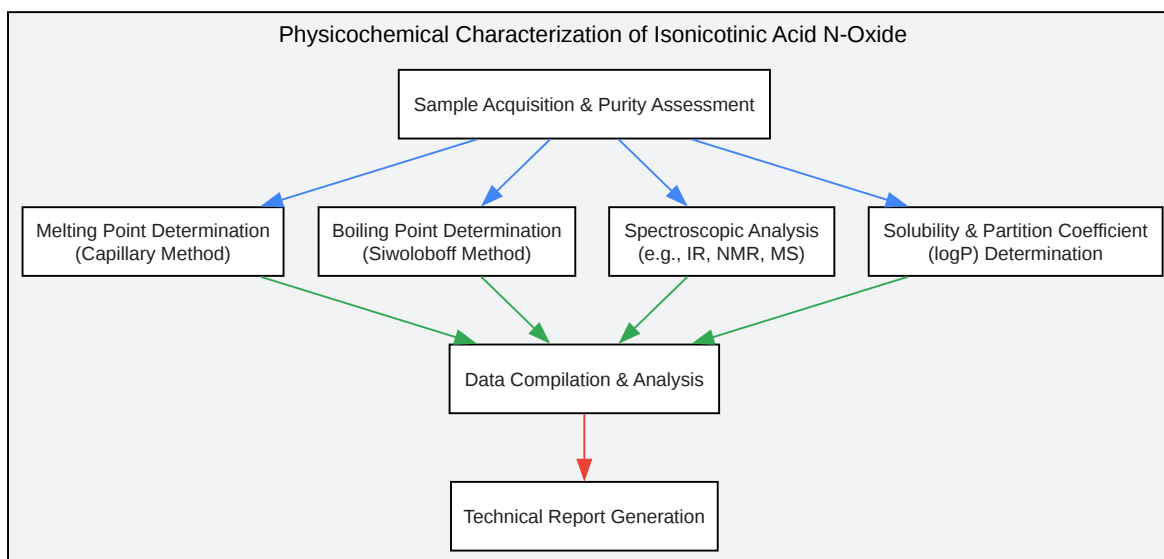
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with heating oil)

Procedure:

- **Sample Preparation:** A small amount of the substance is placed in the fusion tube. A capillary tube, with its sealed end uppermost, is then placed inside the fusion tube.[5][6]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and immersed in a heating bath.[5][6]
- **Heating:** The bath is heated gently. Initially, a stream of bubbles will emerge from the open end of the capillary tube as the air inside expands.[5]
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.[6] The heat source is then removed. The boiling point is the temperature at which the liquid is drawn up into the capillary tube as the sample cools.[5]

Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of **isonicotinic acid N-oxide**.



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- To cite this document: BenchChem. [Isonicotinic Acid N-Oxide: A Comprehensive Physicochemical Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076485#isonicotinic-acid-n-oxide-melting-point-and-boiling-point>]

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